

# Acid Brown 425 vs Acid Orange 61 removal efficiency

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Acid Brown 425

CAS No.: 119509-49-8

Cat. No.: S1820944

Get Quote

## Comparison of Removal Efficiency

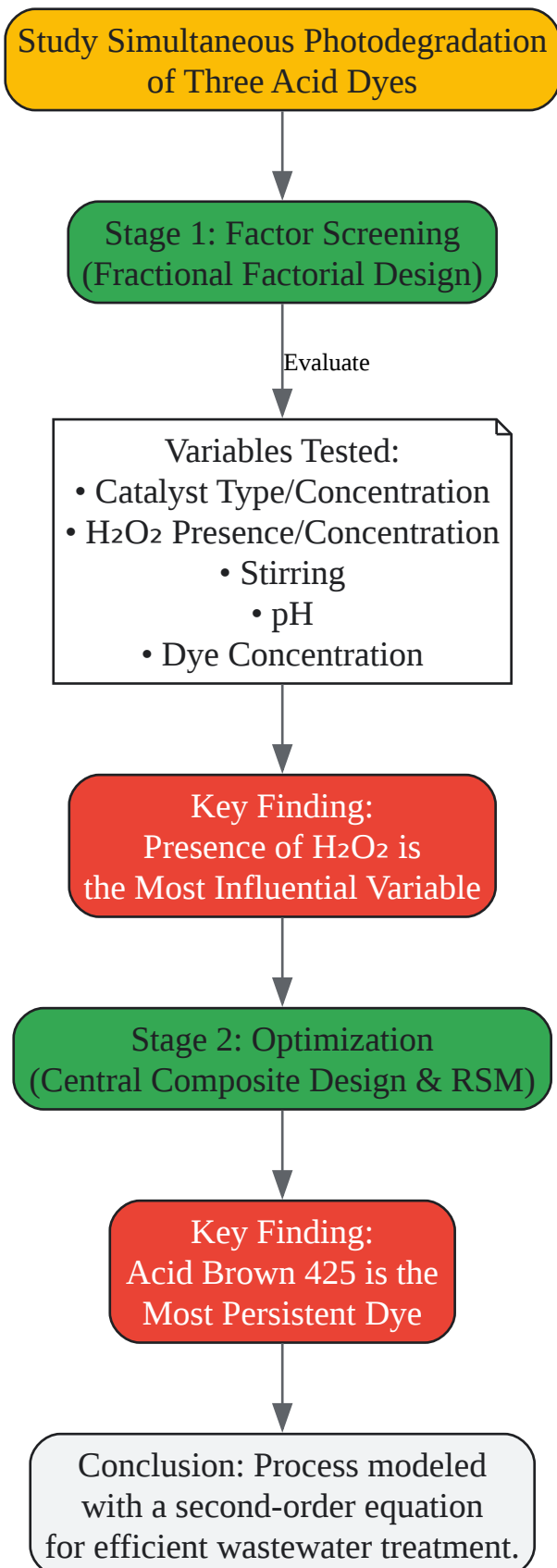
Feature	Acid Brown 425	Acid Orange 61
<b>Adsorption on Activated Carbon</b> [1]	Conforms to pseudo-second-order kinetics; Isotherm was S-type in mixture.	Conforms to pseudo-second-order kinetics; Isotherm behavior in mixture modified by others.
<b>Photodegradation Persistence</b> [2] [3]	<b>Consistently the most persistent</b> dye in the mixture; slowest to degrade.	Less persistent than Acid Brown 425; degrades more quickly.
<b>Key Influencing Factor</b>	Presence of H <sub>2</sub> O <sub>2</sub> is the most influential variable for its photodegradation [2].	Presence of H <sub>2</sub> O <sub>2</sub> is the most influential variable for its photodegradation [2].
<b>Optimal Removal Method</b>	Coupled adsorption/photocatalysis processes show high efficacy for similar acid dyes [4].	Photodegradation without catalyst is efficient; also removed via adsorption on materials like clay [2] [4].

## Experimental Protocols and Methodologies

The comparative data primarily comes from two types of experimental studies:

- **Simultaneous Adsorption Study** [1]: The adsorption of **Acid Brown 425**, Acid Orange 61, and Acid Red 97 was studied **both individually and in a mixture** onto activated carbon at 25°C. The kinetics of adsorption were measured to understand the process characteristics. The study concluded that the adsorption rates for the dyes followed pseudo-second-order kinetics, and the behavior of dyes in the mixture differed from their behavior alone.
- **Simultaneous Photodegradation Study** [2] [3]: This research modeled the simultaneous photodegradation of the three acid dyes. It used a two-stage experimental design:
  - **Factor Screening**: A saturated fractional factorial design was first used to analyze seven variables (e.g., catalyst type/concentration, H<sub>2</sub>O<sub>2</sub>, pH, dye concentration). This identified the **presence of H<sub>2</sub>O<sub>2</sub>** as the most critical factor.
  - **Response Surface Methodology (RSM)**: A central composite design was then employed to establish a model for the degradation process and determine optimal conditions. It was during this stage that **Acid Brown 425** was identified as the most persistent dye.

The workflow for the photodegradation study is summarized in the diagram below.



[Click to download full resolution via product page](#)

## Interpretation and Recommendations

- **For treating wastewater containing a mixture of these dyes**, you should anticipate that **Acid Brown 425** will require longer treatment times or more intensive processes to achieve complete removal compared to Acid Orange 61 [2].
- **Photodegradation is a viable method**, and the process can be optimized effectively using RSM. The finding that a catalyst is not always necessary can reduce operational costs [2] [3].
- **Consider hybrid systems** that combine initial adsorption with a subsequent advanced oxidation process like photodegradation. Research on Acid Orange 61 has shown that such coupled systems can achieve very high removal rates [4].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Kinetic and adsorption study of acid dye removal using activated carbon [pubmed.ncbi.nlm.nih.gov]
2. Modelling of the simultaneous photodegradation of Acid Red 97, Acid ... [pubmed.ncbi.nlm.nih.gov]
3. (PDF) Modelling of the simultaneous photodegradation of Acid Red 97... [academia.edu]
4. Combined Adsorption/Photocatalysis Process for the Decolorization of... [link.springer.com]

To cite this document: Smolecule. [Acid Brown 425 vs Acid Orange 61 removal efficiency]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1820944#acid-brown-425-vs-acid-orange-61-removal-efficiency>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)